

4-Bromopyrazolo[1,5-a]pyridin-2-amine stability and storage conditions

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Compound of Interest

Compound Name: 4-Bromopyrazolo[1,5-a]pyridin-2-amine

Cat. No.: B1443557

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Technical Support Center: 4-Bromopyrazolo[1,5-a]pyridin-2-amine

Welcome to the technical support guide for **4-Bromopyrazolo[1,5-a]pyridin-2-amine** (CAS No: 1404309-51-8). This document is designed for researchers, medicinal chemists, and drug development professionals to ensure the optimal handling, storage, and application of this versatile building block. Our goal is to provide you with the causal insights behind our recommendations, enabling you to anticipate challenges and troubleshoot effectively.

Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the stability and handling of **4-Bromopyrazolo[1,5-a]pyridin-2-amine**.

Q1: What are the ideal long-term storage conditions for this compound?

The stability of **4-Bromopyrazolo[1,5-a]pyridin-2-amine** is contingent on minimizing exposure to atmospheric contaminants. While some suppliers indicate storage at room temperature is acceptable for short periods^[1], long-term stability is best achieved under more controlled conditions. The pyrazolo[1,5-a]pyridine core is generally stable, but the presence of the amino and bromo substituents introduces potential reactivity.

For optimal long-term preservation of purity and integrity, we recommend storing the compound at -20°C, in a tightly sealed container, and under an inert atmosphere (e.g., argon or nitrogen). A desiccator should be used to protect against moisture, which can facilitate hydrolytic degradation or mediate side reactions.

Q2: How sensitive is **4-Bromopyrazolo[1,5-a]pyridin-2-amine** to air, light, and moisture?

- **Air/Oxidation:** Heterocyclic amines can be susceptible to slow oxidation over time, which may manifest as a slight discoloration of the material (e.g., from off-white to tan or brown). While the compound does not rapidly degrade in air, minimizing exposure is a best practice.
- **Moisture:** This is a critical factor. The compound should be stored in a dry environment[2]. Moisture can lead to hydration and may affect the compound's performance in moisture-sensitive reactions, such as transition-metal-catalyzed cross-couplings.
- **Light:** While there is no specific data indicating extreme photosensitivity for this molecule, heterocyclic compounds can be light-sensitive. Therefore, storing the vial in a dark location or using an amber vial is recommended as a standard precautionary measure.

Q3: What Personal Protective Equipment (PPE) is required when handling this compound?

As with any laboratory chemical, proper PPE is mandatory. This includes:

- Standard safety goggles or a face shield.[3]
- Chemically resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after.[3]
- A laboratory coat.
- All weighing and solution preparation should be performed inside a certified chemical fume hood to avoid inhalation of dust particles.[4]

Q4: What are the key physical and chemical properties?

The fundamental properties of **4-Bromopyrazolo[1,5-a]pyridin-2-amine** are summarized below for quick reference.

Property	Value	Source
CAS Number	1404309-51-8	[1]
Molecular Formula	C ₇ H ₆ BrN ₃	[1]
Molecular Weight	212.05 g/mol	[1]
Appearance	Typically an off-white to light tan solid	General chemical knowledge
Purity	≥97% (typical)	[1]

Troubleshooting Guide for Experimental Applications

This section provides solutions to specific issues that may arise during the use of **4-Bromopyrazolo[1,5-a]pyridin-2-amine** in synthetic protocols.

Scenario 1: My Suzuki or Buchwald-Hartwig cross-coupling reaction is giving a low yield.

The C4-Br bond on the pyrazolo[1,5-a]pyridine scaffold is an excellent handle for forming new carbon-carbon or carbon-nitrogen bonds. If you are experiencing poor yields, consider the following factors:

- Cause A: Catalyst Inactivation: The 2-amino group is a potential ligand for the metal center of your catalyst (e.g., Palladium). This can lead to catalyst inhibition or the formation of inactive complexes.
 - Solution: Increase the catalyst loading slightly (e.g., from 1 mol% to 2-3 mol%). More importantly, ensure you are using a ligand (e.g., SPhos, XPhos) that is known to promote the coupling of electron-rich, potentially coordinating substrates. The choice of ligand is critical for stabilizing the catalytic cycle.
- Cause B: Reagent Purity & Inertness: The success of these reactions is highly dependent on anhydrous and oxygen-free conditions.

- Solution: Thoroughly dry all solvents and reagents. Ensure your reaction vessel is properly purged with an inert gas (argon or nitrogen) before adding the catalyst. Use freshly opened or properly stored reagents.
- Cause C: Competing Self-Coupling: The 2-amino group of one molecule could potentially react with the 4-bromo position of another under certain conditions, although this is less common.
 - Solution: Review your reaction conditions, particularly the base and temperature. A weaker base or lower temperature might be necessary to disfavor potential side reactions.

Below is a workflow to diagnose a failed cross-coupling reaction.

Caption: Troubleshooting workflow for cross-coupling reactions.

Scenario 2: The compound has poor solubility in my reaction solvent.

- Cause: **4-Bromopyrazolo[1,5-a]pyridin-2-amine** has a rigid, heterocyclic core, which can limit its solubility in non-polar solvents. The amino group provides some polarity.
 - Solution: For reactions, polar aprotic solvents like DMF, DMSO, DMAc, or NMP are often required to achieve sufficient solubility, particularly at room temperature. Gentle warming can aid dissolution. For purification via chromatography, a gradient elution starting with a less polar solvent (e.g., hexane/ethyl acetate) and gradually increasing polarity is typically effective.

Scenario 3: The solid has developed a tan or brownish color over time. Is it degraded?

- Cause: A slight change in color from off-white to tan does not necessarily indicate significant degradation. It is often the result of minor surface oxidation of the amine functionality, forming highly colored but low-concentration impurities.
 - Solution: Before use, verify the purity of the material by a suitable analytical method like LC-MS or ^1H NMR. For most applications, a minor color change will not impact reactivity. If high purity is critical, the material can be recrystallized or purified by column chromatography. To prevent this, always store the compound under an inert atmosphere and minimize its exposure to air during weighing.

Experimental Protocol: Preparation of a Stock Solution

This protocol ensures accurate and safe preparation of a solution for use in high-throughput screening or reaction arrays.

- **Preparation:** Place the sealed vial of **4-Bromopyrazolo[1,5-a]pyridin-2-amine** and your chosen anhydrous solvent (e.g., DMSO) in a desiccator and allow them to come to room temperature for at least 30 minutes. This prevents condensation of atmospheric moisture onto the cold solid and into the solvent.
- **Inert Environment:** Perform all subsequent steps in a chemical fume hood or under a direct stream of inert gas (argon or nitrogen).
- **Weighing:** Uncap the vial and quickly weigh the desired amount of solid into a clean, dry reaction vessel or vial.
- **Sealing:** Immediately reseal the main container of the solid, purge the headspace with inert gas, and return it to the recommended storage condition (-20°C).
- **Dissolution:** Add the calculated volume of anhydrous solvent to the weighed solid via a syringe.
- **Homogenization:** Seal the solution vial and agitate or sonicate gently until all solid is dissolved. The resulting stock solution should be stored under an inert atmosphere and protected from light if not used immediately.

By following these guidelines, you can ensure the stability and successful application of **4-Bromopyrazolo[1,5-a]pyridin-2-amine** in your research endeavors.

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